

physical properties of 2-Fluoro-4-(methoxycarbonyl)phenylboronic acid

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Compound of Interest

| | |
|----------------|--|
| | 2-Fluoro-4-(methoxycarbonyl)phenylboronic acid |
| Compound Name: | |
| Cat. No.: | B1326306 |

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An In-depth Technical Guide on the Physical Properties of **2-Fluoro-4-(methoxycarbonyl)phenylboronic acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Fluoro-4-(methoxycarbonyl)phenylboronic acid is a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical compounds. Its utility in Suzuki-Miyaura coupling reactions makes it a key intermediate for creating complex molecules with potential therapeutic applications. This document provides a comprehensive overview of its physical properties, supported by experimental data and protocols.

Physical and Chemical Properties

The physical and chemical characteristics of **2-Fluoro-4-(methoxycarbonyl)phenylboronic acid** are summarized in the table below. These properties are crucial for its handling, storage, and application in synthetic chemistry.

| Property | Value |
|-------------------|--|
| Molecular Formula | C8H8BFO4 |
| Molecular Weight | 197.96 g/mol |
| Appearance | White to off-white powder or crystalline solid |
| Melting Point | 165-171 °C |
| Purity | ≥98% |
| Solubility | Soluble in methanol, ethanol, and dimethyl sulfoxide (DMSO). Sparingly soluble in water. |

Experimental Protocols

The determination of the physical properties listed above follows standard laboratory procedures. Below are detailed methodologies for key experiments.

Determination of Melting Point

Apparatus:

- Melting point apparatus (e.g., Stuart SMP30)
- Capillary tubes
- Spatula
- Mortar and pestle

Procedure:

- A small sample of **2-Fluoro-4-(methoxycarbonyl)phenylboronic acid** is finely ground using a mortar and pestle.
- The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.

- The sample is heated at a rate of 10 °C/min initially, and then the rate is reduced to 1-2 °C/min as the melting point is approached.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.

Determination of Solubility

Apparatus:

- Vials
- Magnetic stirrer and stir bars
- Analytical balance
- Volumetric flasks

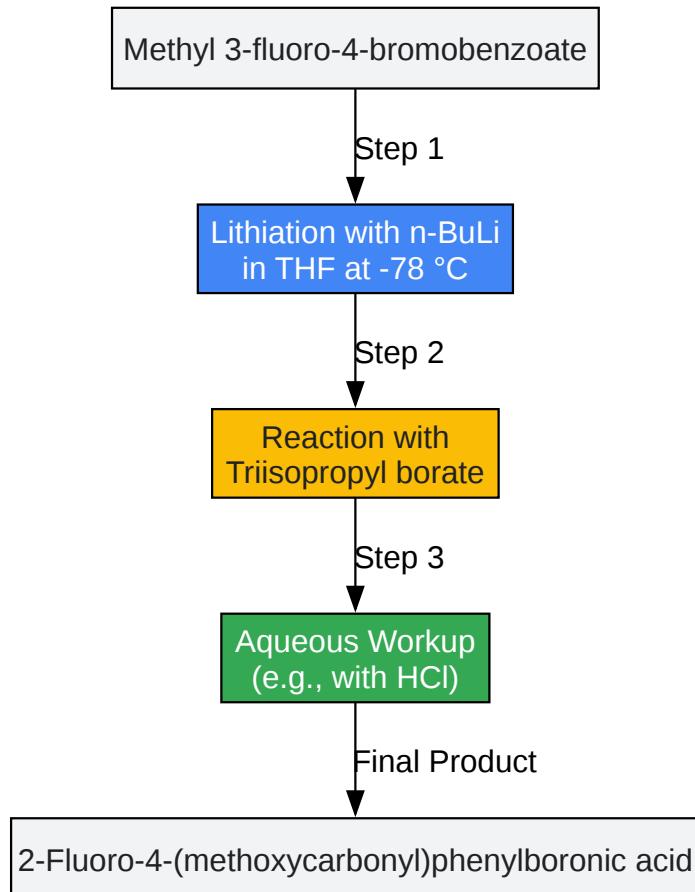
Procedure:

- A known amount of **2-Fluoro-4-(methoxycarbonyl)phenylboronic acid** (e.g., 10 mg) is added to a vial containing a specific volume of solvent (e.g., 1 mL of methanol).
- The mixture is stirred vigorously at room temperature for a set period (e.g., 1 hour).
- The solution is visually inspected for any undissolved solid.
- If the solid dissolves completely, more solute is added incrementally until saturation is reached.
- The solubility is expressed in terms of concentration (e.g., mg/mL or mol/L).

Synthetic Workflow

The synthesis of **2-Fluoro-4-(methoxycarbonyl)phenylboronic acid** typically involves the lithiation of a fluorinated aromatic compound followed by reaction with a borate ester. A representative workflow is illustrated below.

Synthesis Workflow for 2-Fluoro-4-(methoxycarbonyl)phenylboronic acid

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Caption: A generalized synthetic pathway for **2-Fluoro-4-(methoxycarbonyl)phenylboronic acid**.

Handling and Storage

Handling:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust.

- Avoid contact with skin and eyes.

Storage:

- Store in a tightly sealed container in a cool, dry place.
- Keep away from moisture and oxidizing agents.
- Recommended storage temperature is 2-8 °C.
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